

A Technical Guide to Solvent Violet 13: Properties, Suppliers, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent violet 13

Cat. No.: B1664779

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Solvent Violet 13** (C.I. 60725), a synthetic anthraquinone dye known for its vibrant bluish-violet color. Primarily used as a colorant in plastics, resins, and hydrocarbon-based products, its properties as a fat-soluble dye (lysochrome) also lend it to potential applications in a research context. This document outlines its chemical and physical properties, lists prominent commercial and research-grade suppliers, and provides a detailed experimental protocol for its application in lipid staining.

Core Properties and Specifications

Solvent Violet 13 is an oil-soluble dye recognized by its CAS number 81-48-1.^{[1][2][3][4][5]} It is characterized by excellent heat resistance and lightfastness, making it suitable for high-temperature processes such as coloring engineering plastics.^{[2][3][6]} Chemically, it is identified as 1-hydroxy-4-(p-tolylamino)anthraquinone.^{[1][5]} While insoluble in water, it is soluble in various organic solvents, including acetone, benzene, toluene, and xylene.^{[3][5][7][8]}

The following table summarizes the key technical specifications for **Solvent Violet 13**, compiled from various supplier data sheets.

Property	Value	References
Identifier		
CAS Number	81-48-1	[1][2][3][4][5]
C.I. Number	60725 (Solvent Violet 13)	[2][5]
EC Number	201-353-5	[3][9]
Chemical		
Molecular Formula	C ₂₁ H ₁₅ NO ₃	[1][4][5]
Molecular Weight	~329.35 g/mol	[4][5][10][11]
Purity	≥90% to ≥99% (Varies by grade)	[1][12][13]
Physical		
Appearance	Violet / Bluish-black powder	[9][14][15][16]
Melting Point	187-189 °C	[2][3]
Heat Resistance	260-300 °C (in Polystyrene)	[2][3][14][15]
Light Fastness	6-8 (Scale of 1-8)	[2][3][14][15]
Density	~1.35 g/cm ³	[2][14]
Solubility (at 20°C)		
Water	Insoluble	[3][5][6]
Acetone	1.3 g/L	[2]
Dichloromethane	35 g/L	[2]
Toluene (Methylbenzene)	7 g/L	[2]

Commercial and Research-Grade Suppliers

Solvent Violet 13 is available from a range of global suppliers that cater to both industrial and research needs. Purity and formulation can vary, so direct consultation with the supplier for

certificates of analysis is recommended.

Key Suppliers Include:

- Alfa Chemistry: Offers **Solvent Violet 13** for research and experimental use.[\[4\]](#)
- CymitQuimica: Provides various grades, including purities greater than 90% and 97%.[\[1\]](#)
- Fineland Chem: Supplies CorSol® 3013, a premium grade for engineering plastics.[\[3\]](#)
- Xcolor Pigment: A manufacturer providing the dye for plastics like polystyrene and ABS.[\[2\]](#)
- Hangzhou Epsilon Chemical Co., Ltd.: Offers the dye under the name Transparent Violet B for various resins and fibers.[\[14\]](#)[\[17\]](#)
- LEAPChem: A supplier of fine chemicals for research and development.[\[13\]](#)
- Pylam Dyes: Provides the dye for coloring oils, waxes, petroleum products, and plastics.[\[18\]](#)
- Online Marketplaces: Platforms like Echemi, Made-in-China.com, and ChemicalBook list numerous certified manufacturers and distributors, often providing various grades and quantities.[\[12\]](#)[\[19\]](#)[\[20\]](#)

Experimental Protocol: Neutral Lipid Staining in Cells

The fat-soluble nature of **Solvent Violet 13** makes it a candidate for lysochrome staining of intracellular lipids, similar to more common dyes like Oil Red O and Sudan Black B.[\[21\]](#)[\[22\]](#) This technique relies on the dye's higher solubility in neutral lipids (e.g., triglycerides) than in its solvent base, causing it to partition into and color lipid droplets.[\[22\]](#) The following is a detailed methodology for staining neutral lipids in cultured cells, adapted from standard protocols for lysochrome dyes.[\[22\]](#)[\[23\]](#)

Materials:

- **Solvent Violet 13** powder

- 99-100% Isopropanol
- Phosphate-Buffered Saline (PBS)
- 10% Formalin or 4% Paraformaldehyde (Fixative)
- Distilled Water (dH₂O)
- Hematoxylin solution (for counterstaining, optional)
- Aqueous mounting medium

Procedure:

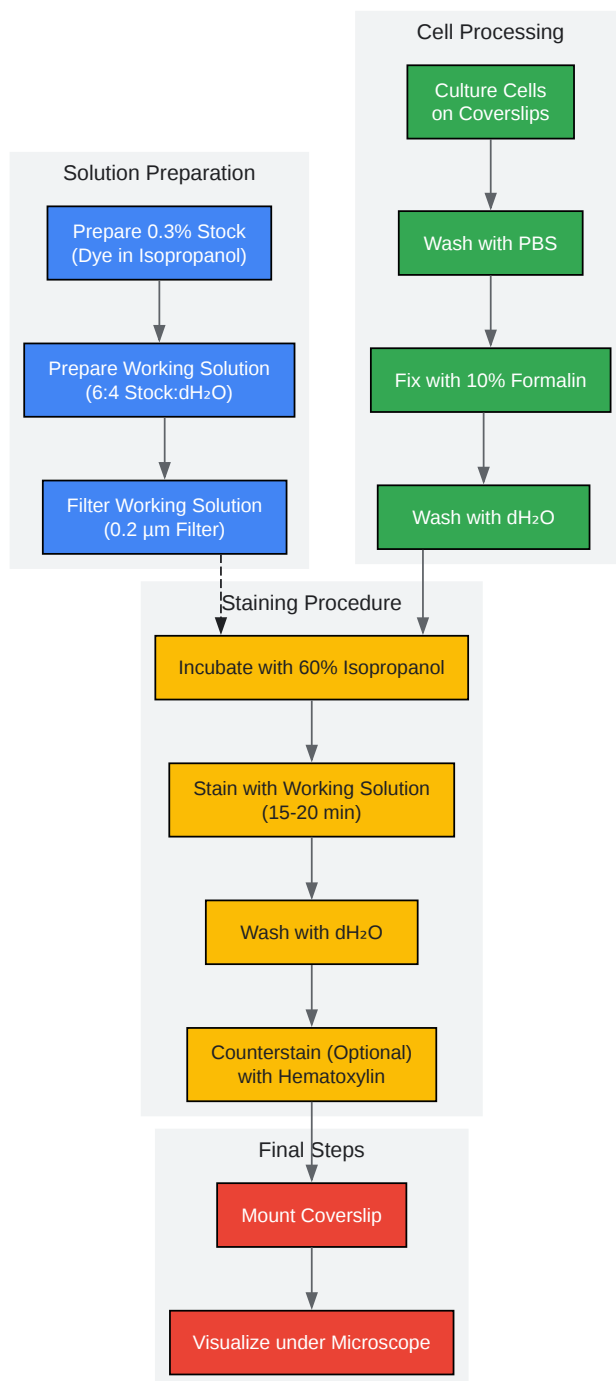
- Preparation of Staining Solution:
 - Stock Solution: Prepare a 0.3% (w/v) stock solution by dissolving 0.3 g of **Solvent Violet 13** in 100 mL of 99% isopropanol. Stir overnight at room temperature to ensure complete dissolution.
 - Working Solution: To prepare the working solution, mix 6 parts of the **Solvent Violet 13** stock solution with 4 parts of distilled water. Let this solution stand for 15-20 minutes and then filter it through a 0.2 µm syringe filter to remove any precipitate. The working solution should be prepared fresh for each experiment.
- Cell Preparation and Fixation:
 - Culture cells on glass coverslips in a petri dish or multi-well plate until they reach the desired confluency.
 - Remove the culture medium and gently wash the cells twice with PBS.
 - Fix the cells by adding a 10% formalin solution and incubating for 30-60 minutes at room temperature.
 - Discard the fixative and wash the cells twice with distilled water.
- Staining:

- Remove the water and add 60% isopropanol to the cells for 5 minutes. This step helps to differentiate the staining.
- Remove the isopropanol and add the filtered **Solvent Violet 13** working solution to completely cover the cells.
- Incubate for 15-20 minutes at room temperature.
- Washing and Counterstaining:
 - Remove the staining solution and wash the cells 2-4 times with distilled water until excess stain is no longer visible.
 - (Optional) For nuclear visualization, apply Hematoxylin solution for 1 minute, then rinse thoroughly with tap water for 3-5 minutes.
- Visualization:
 - Mount the coverslip onto a microscope slide using an aqueous mounting medium.
 - Visualize under a bright-field microscope. Neutral lipid droplets will appear as distinct violet-blue structures within the cytoplasm. If counterstained, the nuclei will appear blue/purple.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the lipid staining protocol.

Workflow for Neutral Lipid Staining with Solvent Violet 13

[Click to download full resolution via product page](#)Workflow for Neutral Lipid Staining with **Solvent Violet 13**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CAS 81-48-1: Solvent Violet 13 | CymitQuimica [cymitquimica.com]
- 2. Solvent violet 13|CAS NO.81-48-1 [xcolorpigment.com]
- 3. CorSol® 3013 Solvent Violet 13 | Fineland Chem [finelandchem.com]
- 4. alfa-chemistry.com [alfa-chemistry.com]
- 5. Solvent Violet 13 - Wikipedia [en.wikipedia.org]
- 6. Solvent Violet 13 - Solvent Violet B - Transparent Violet S-B from Emperor Chem [emperordye.com]
- 7. altmeyers.org [altmeyers.org]
- 8. Solvent_Violet_13 [chemeurope.com]
- 9. taiyo-fc.co.jp [taiyo-fc.co.jp]
- 10. cncolorchem.com [cncolorchem.com]
- 11. bangchemicals.com [bangchemicals.com]
- 12. echemi.com [echemi.com]
- 13. echemi.com [echemi.com]
- 14. epsilonpigments.com [epsilonpigments.com]
- 15. mail.colorantsgroup.com [mail.colorantsgroup.com]
- 16. Solvent Violet 13 [jnogilvychem.com]
- 17. epsilonpigments.com [epsilonpigments.com]
- 18. pylamdyes.com [pylamdyes.com]
- 19. Solvent Violet 13 | 81-48-1 [chemicalbook.com]
- 20. China Solvent Violet 13, Solvent Violet 13 Wholesale, Manufacturers, Price | Made-in-China.com [made-in-china.com]
- 21. probes.bocsci.com [probes.bocsci.com]

- 22. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 23. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- To cite this document: BenchChem. [A Technical Guide to Solvent Violet 13: Properties, Suppliers, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1664779#commercial-and-research-grade-solvent-violet-13-suppliers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com